

# Technical Guide: GHS Hazard Profile of 4-Bromo-3,5-dimethylphenol

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## Compound of Interest

Compound Name: 4-Bromo-3,5-dimethylphenol

Cat. No.: B051444

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard statements associated with **4-Bromo-3,5-dimethylphenol** (CAS No. 7463-51-6). This document is intended to support researchers, scientists, and drug development professionals in the safe handling, risk assessment, and regulatory compliance related to this compound.

## GHS Hazard Classification

**4-Bromo-3,5-dimethylphenol** is classified with several hazard statements under the GHS, indicating its potential to cause harm to human health. The primary hazards are related to skin, eye, and respiratory irritation, as well as potential acute toxicity.<sup>[1][2][3][4][5]</sup>

The signal word associated with this chemical is "Warning".<sup>[1][2][3][5]</sup> The GHS pictograms for **4-Bromo-3,5-dimethylphenol** typically include the exclamation mark, signifying irritation and acute toxicity (lower level).

The following table summarizes the GHS hazard (H-statements) and precautionary (P-statements) for **4-Bromo-3,5-dimethylphenol**.

GHS Classification	Code	Statement
Hazard Statements	H302	Harmful if swallowed.[4]
H312	Harmful in contact with skin.[4]	
H315	Causes skin irritation.[1][2][3] [4][5][6]	
H319	Causes serious eye irritation. [1][2][3][4][5][6]	
H335	May cause respiratory irritation.[1][3][4][5]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1][3]
P264	Wash skin thoroughly after handling.[1][2][6]	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.[1][3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2] [3][6]	
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1][2][6]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]	

P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
P312	Call a POISON CENTER/doctor if you feel unwell.
P330	Rinse mouth.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.[2][6]
P362+P364	Take off contaminated clothing and wash it before reuse.[1][6]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1][5]
P405	Store locked up.[1]
P501	Dispose of contents/container to an approved waste disposal plant.[1]

## Experimental Protocols for Hazard Determination

While specific experimental studies on **4-Bromo-3,5-dimethylphenol** are not readily available in the public domain, the GHS classifications are based on standardized methodologies, primarily those established by the Organisation for Economic Co-operation and Development (OECD). The following are descriptions of the likely experimental protocols used to determine the reported hazards.

## Acute Dermal and Eye Irritation/Corrosion (OECD Test Guidelines 404 & 405)

These studies are typically conducted on albino rabbits.

- **Acute Dermal Irritation (OECD TG 404):** A single dose of the test substance is applied to a small area of the animal's skin.<sup>[7][8]</sup> Untreated skin serves as a control. The degree of irritation, including erythema (redness) and edema (swelling), is observed and scored at specific intervals (e.g., 1, 24, 48, and 72 hours) after a 4-hour exposure period.<sup>[3][5][7]</sup> The reversibility of the skin reactions is also assessed over a period of up to 14 days.<sup>[7]</sup> A substance is classified as a skin irritant (Category 2) if it produces a mean score of  $\geq 2.3$  and  $\leq 4.0$  for erythema or edema in at least 2 of 3 tested animals.<sup>[9][10]</sup>
- **Acute Eye Irritation (OECD TG 405):** A single dose of the substance is applied into the conjunctival sac of one eye of the animal, with the other eye serving as a control.<sup>[11][12]</sup> The eyes are examined at 1, 24, 48, and 72 hours after application, and the degree of eye reaction (corneal opacity, iritis, conjunctival redness, and chemosis) is scored.<sup>[13]</sup> The reversibility of the effects is observed for up to 21 days.<sup>[2][13]</sup> A substance is classified as causing serious eye irritation (Category 2A) if it produces a positive response in at least 2 of 3 tested animals that is fully reversible within the 21-day observation period.<sup>[6][14]</sup>

## Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)

The classification for respiratory irritation (STOT SE, Category 3) is primarily based on human data, but animal studies can also be used.<sup>[15]</sup>

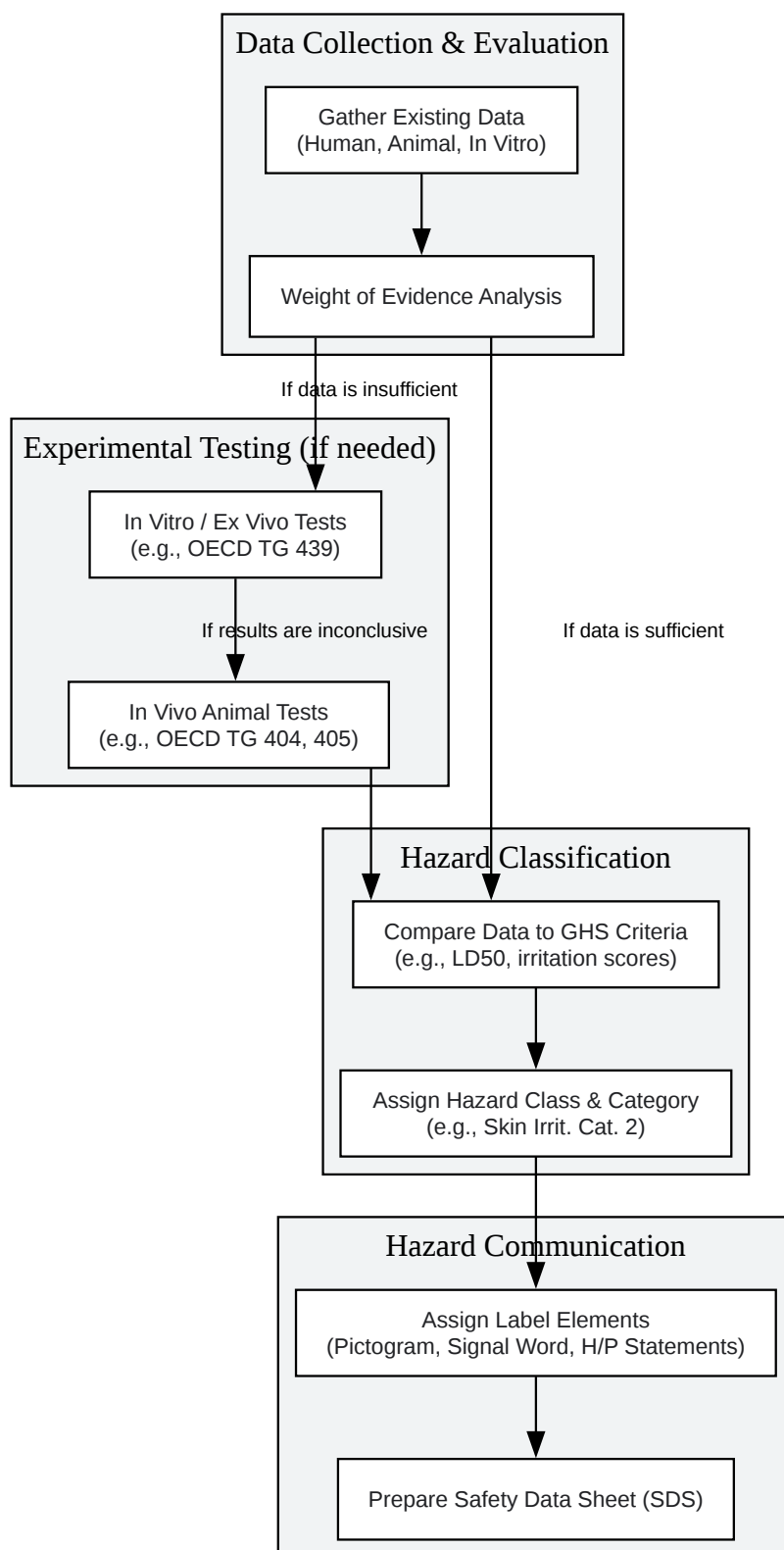
- **Methodology:** This involves evaluating evidence of respiratory tract irritation from human exposure or from animal studies that show functional changes in the respiratory system.<sup>[15]</sup> In animal studies, this can be assessed through methods like reflex bradypnea in mice. There is no single, specific OECD guideline for this endpoint that is analogous to the skin and eye irritation tests; instead, it is an evaluation of all available data.

## Acute Toxicity (Oral and Dermal)

- Acute Oral Toxicity (OECD TG 423 - Acute Toxic Class Method): This method uses a stepwise procedure with a small number of animals per step.<sup>[16]</sup> A starting dose is administered orally to a group of animals, and the outcome (mortality or survival) determines the next dose level (higher or lower).<sup>[16]</sup> The objective is to identify a dose that causes mortality in some of the animals, which allows for classification into one of the GHS categories. For Category 4 ("Harmful if swallowed"), the LD50 (the dose that is lethal to 50% of the test animals) is between 300 and 2000 mg/kg body weight.
- Acute Dermal Toxicity (OECD TG 402): In this test, the substance is applied to the clipped, intact skin of animals (often rats) for a 24-hour period.<sup>[17]</sup><sup>[18]</sup><sup>[19]</sup> A limit test is often performed first at a high dose (e.g., 2000 mg/kg). If no mortality is observed, further testing may not be necessary. If mortality occurs, a full study with multiple dose groups is conducted to determine the dermal LD50.<sup>[18]</sup> For Category 4 ("Harmful in contact with skin"), the dermal LD50 is between 1000 and 2000 mg/kg body weight.

## GHS Hazard Classification Workflow

The following diagram illustrates the general workflow for classifying a chemical according to the GHS for health hazards.



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Caption: General workflow for GHS health hazard classification.

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